

IUPAC name and CAS number for Fenbuconazole

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Compound of Interest

Compound Name: Fenbuconazole

Cat. No.: B054123

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An In-depth Technical Guide to Fenbuconazole

This technical guide provides a comprehensive overview of the fungicide **Fenbuconazole**, intended for researchers, scientists, and professionals in drug development. It details the compound's chemical identity, mechanism of action, toxicological profile, and environmental fate, supported by quantitative data, experimental methodologies, and pathway diagrams.

Chemical Identification

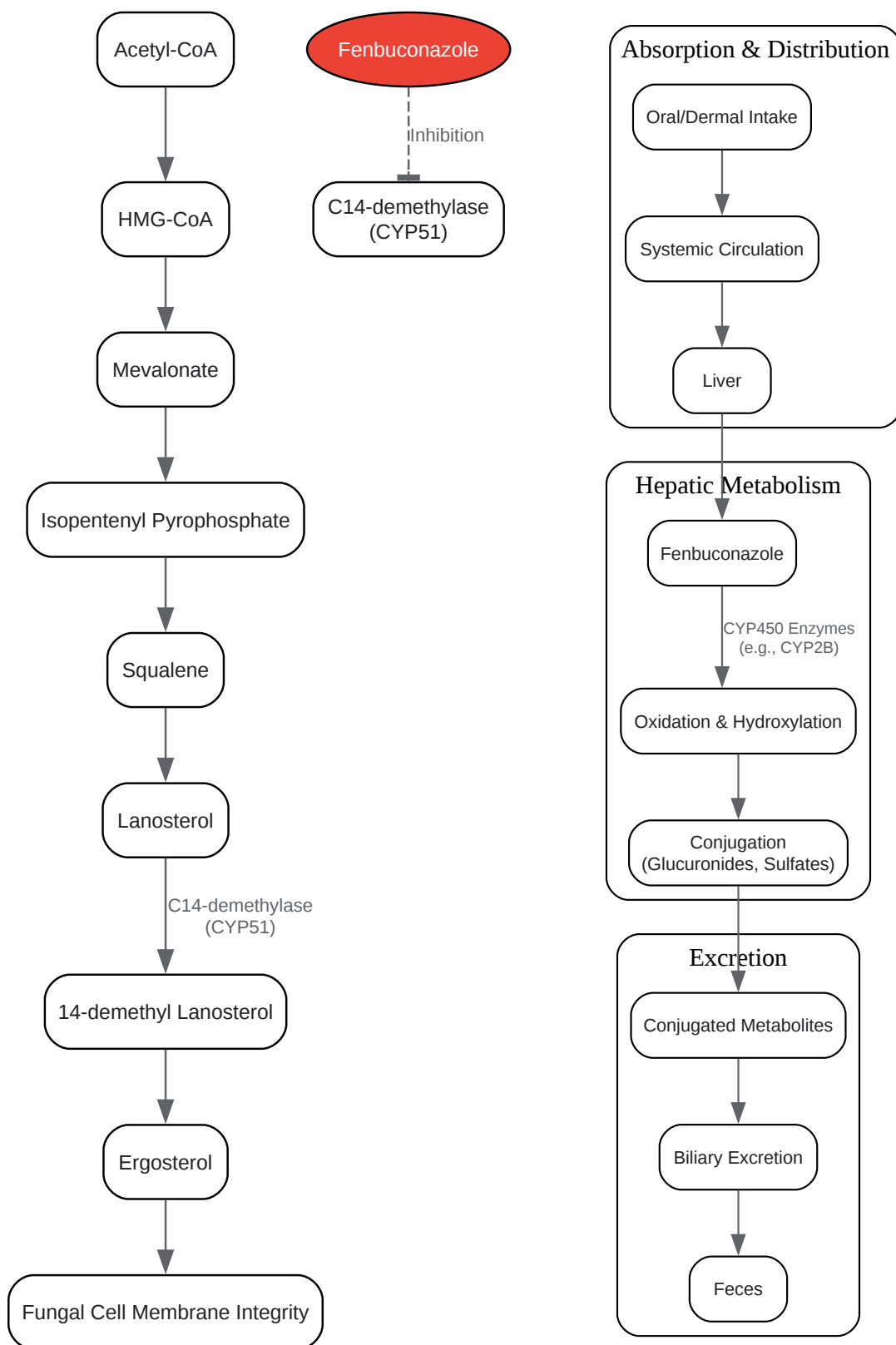
Identifier	Value
IUPAC Name	(RS)-4-(4-chlorophenyl)-2-phenyl-2-(1H-1,2,4-triazol-1-ylmethyl)butyronitrile[1]
CAS Number	114369-43-6[1][2][3][4]
Synonyms	Fenethanil, RH-7592, α -[2-(4-chlorophenyl)ethyl]- α -phenyl-1H-1,2,4-triazole-1-propanenitrile[3][4]
Molecular Formula	C ₁₉ H ₁₇ ClN ₄ [2][4]
Molecular Weight	336.82 g/mol [4]

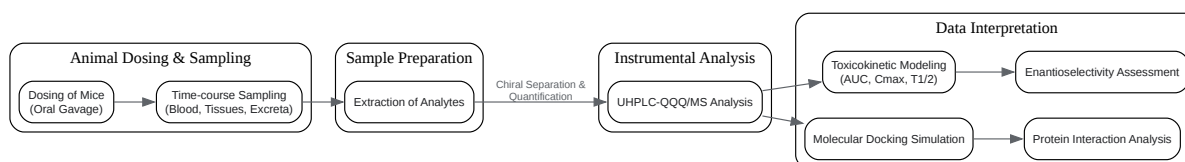
Physicochemical Properties

Property	Value	Source
Appearance	White crystalline solid	[4][5]
Melting Point	124-126 °C	[4]
Vapor Pressure	0.37×10^{-7} torr (20 °C)	[4]
Water Solubility	0.2 ppm (25 °C)	[4]
Log P (octanol/water)	3.22	[6]

Mechanism of Action

Fenbuconazole is a systemic triazole fungicide with both protective and curative properties.[1] [2] Its primary mode of action is the inhibition of sterol biosynthesis in fungi.[1][2] Specifically, it inhibits the C14-demethylation of sterols, a critical step in the synthesis of ergosterol, an essential component of fungal cell membranes.[3] This disruption of ergosterol production leads to the accumulation of toxic sterol precursors, ultimately causing the collapse of the fungal cell wall and inhibition of hyphal growth.[3]





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